

Allyl sulfonyl chloride chemical properties and reactivity

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Compound of Interest

Compound Name: *Prop-2-ene-1-sulfonyl chloride*

Cat. No.: *B079268*

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An In-depth Technical Guide to Allyl Sulfonyl Chloride: Chemical Properties and Reactivity

For Researchers, Scientists, and Drug Development Professionals

Allyl sulfonyl chloride (ASC) is a bifunctional organic compound featuring both a reactive sulfonyl chloride group and an allyl double bond.^[1] This dual functionality makes it a versatile intermediate and building block in organic synthesis, particularly for the preparation of specialized sulfonamides, sulfonate esters, and other derivatives.^{[1][2]} Its utility in the development of pharmaceuticals and agrochemicals stems from its ability to introduce the allyl sulfonyl moiety, which can be further functionalized.^[3]

Chemical and Physical Properties

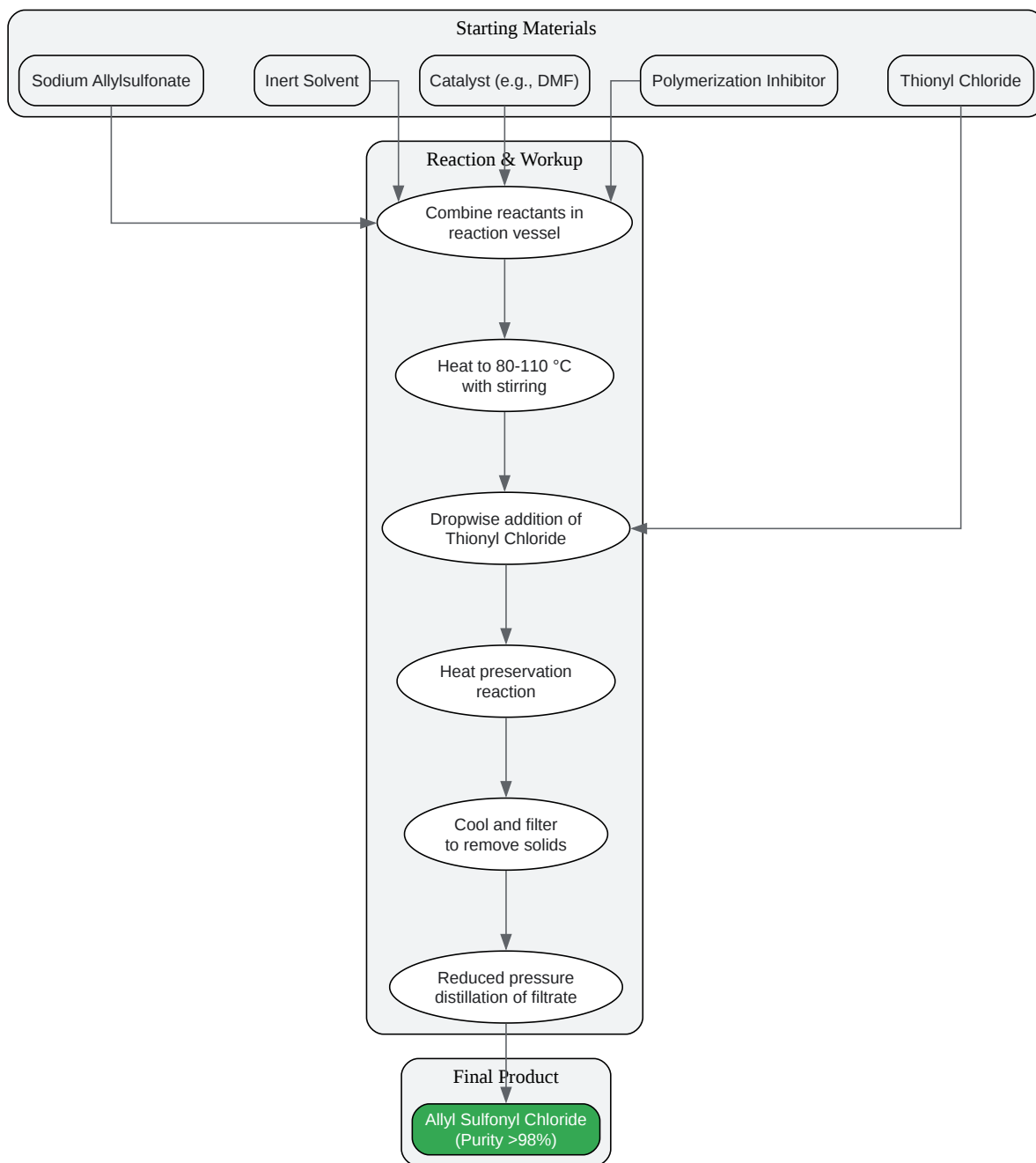
Allyl sulfonyl chloride is typically a colorless to pale yellow liquid with a pungent odor.^[2] It is important to handle this compound with care as it is corrosive and reactive, especially towards nucleophiles.^[2]

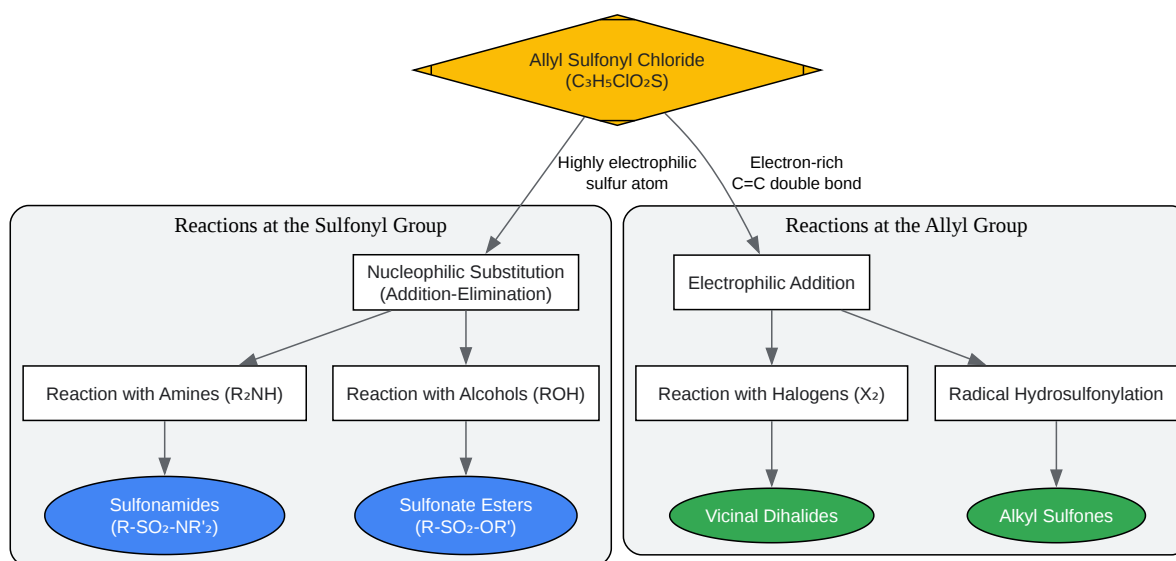
Table 1: Physical and Chemical Properties of Allyl Sulfonyl Chloride

Property	Value	Reference
CAS Number	14418-84-9	[2]
Molecular Formula	C ₃ H ₅ ClO ₂ S	[2]
Molecular Weight	140.59 g/mol	[2]
Appearance	Colorless to pale yellow liquid	[2][3]
Boiling Point	78-79 °C at 15 mmHg	[3]
Density	1.267 g/mL at 25 °C	[3]
Refractive Index	1.453	[3]
SMILES	<chem>C=CCS(=O)(=O)Cl</chem>	[2]
InChI	InChI=1/C3H5ClO2S/c1-2-3-7(4,5)6/h2H,1,3H2	[2]

Synthesis of Allyl Sulfonyl Chloride

The primary industrial synthesis of allyl sulfonyl chloride involves the reaction of sodium allylsulfonate with a chlorinating agent, such as thionyl chloride.[1] The reaction is typically performed in an inert solvent in the presence of a catalyst and a polymerization inhibitor to prevent reactions involving the allyl double bond.[1]





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References

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- 2. CAS 14418-84-9: prop-2-ene-1-sulfonyl chloride [cymitquimica.com]
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